

An In-depth Technical Guide to the Physical Properties of 3-Iodotetrahydrofuran

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Compound of Interest

Compound Name: 3-Iodotetrahydrofuran

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This technical guide provides a comprehensive overview of the key physical properties of **3-iodotetrahydrofuran**, a valuable intermediate in pharmaceutical synthesis. The document details its boiling point and density, outlines experimental protocols for their determination, and presents a typical synthesis workflow.

Core Physical Properties

3-Iodotetrahydrofuran, in its racemic form ((RS)-**3-iodotetrahydrofuran**), is a liquid at standard conditions. Its key physical properties are summarized in the table below.

Property	Value	CAS Number
Boiling Point	187.021 °C at 760 mmHg[1]	121138-01-0[1]
Density	1.931 g/cm ³ [1]	121138-01-0[1]

For the specific enantiomer, (3R)-**3-Iodotetrahydrofuran**, the predicted boiling point is 187.0 ± 33.0 °C and the predicted density is 1.93 ± 0.1 g/cm³. [2][3][4][5]

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of the boiling point and density of liquid compounds such as **3-iodotetrahydrofuran**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for this determination is the Thiele tube method, which requires a small amount of the sample.^[6]

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Sample of **3-iodotetrahydrofuran**
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid

Procedure:

- A small amount of **3-iodotetrahydrofuran** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then placed in a Thiele tube containing mineral oil, ensuring the sample is fully immersed.
- The side arm of the Thiele tube is gently heated.^[6]
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.

- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube.[6]

Determination of Density

The density of a liquid is its mass per unit volume. A straightforward and accurate method for determining the density of a liquid involves the use of a pycnometer or a simple graduated cylinder and an analytical balance.[7][8]

Apparatus:

- Analytical balance
- Graduated cylinder (e.g., 10 mL or 25 mL) or a pycnometer (density bottle)
- Sample of **3-iodotetrahydrofuran**
- Thermometer

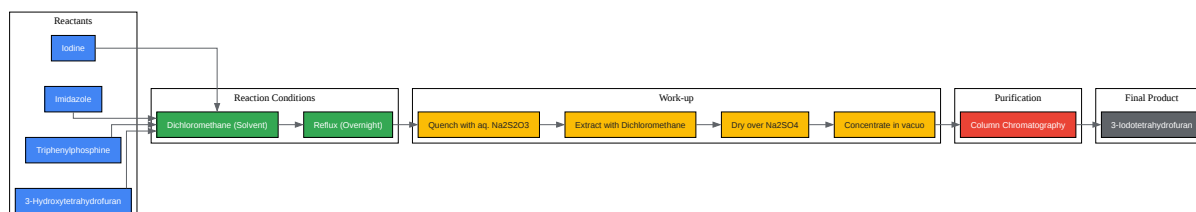
Procedure:

- The mass of a clean, dry graduated cylinder or pycnometer is accurately measured using an analytical balance.
- A known volume of **3-iodotetrahydrofuran** is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus. If using a pycnometer, it is filled to its calibrated volume.
- The mass of the graduated cylinder or pycnometer containing the liquid is then measured.
- The mass of the **3-iodotetrahydrofuran** is determined by subtracting the mass of the empty container from the mass of the container with the liquid.

- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.^[7]
- The temperature at which the measurement is made should be recorded, as density is temperature-dependent. For higher accuracy, measurements should be repeated and the average value taken.^[7]

Synthesis Workflow

3-Iodotetrahydrofuran is commonly synthesized from its precursor, 3-hydroxytetrahydrofuran. The following diagram illustrates a typical laboratory-scale synthesis.



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